1-Chloro-2-methylanthraquinone: A Technical Guide to Health and Safety

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-Chloro-2-methylanthraquinone*
CAS No.:	*129-35-1*
Cat. No.:	*B089709*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Chloro-2-methylanthraquinone is a halogenated aromatic ketone, a derivative of anthraquinone. It serves as a chemical intermediate, notably in the synthesis of pyranthrone vat dyes such as Vat Orange 9.[1] Given its application in industrial synthesis, a thorough understanding of its health and safety profile is paramount for personnel handling this compound. This guide provides a comprehensive overview of the known and inferred health and safety information for **1-Chloro-2-methylanthraquinone**, drawing upon data from structurally similar compounds to address information gaps for the specific substance. It is designed to equip researchers, scientists, and drug development professionals with the knowledge necessary to handle this chemical responsibly and mitigate potential risks.

Chemical and Physical Properties

A foundational aspect of safe chemical handling is a clear understanding of its physical and chemical characteristics. These properties influence its behavior under various conditions and are crucial for designing appropriate storage and handling protocols.

© 2026 BenchChem. All rights reserved.

Property	Value	Source
Molecular Formula	$C_{15}H_9ClO_2$	[1]
Molecular Weight	256.68 g/mol	[1]
Appearance	Yellow chunks (inferred from 1-chloroanthraquinone)	[2]
Melting Point	170-171 °C	[1]
Water Solubility	Insoluble (inferred from 1-chloroanthraquinone and 2-methylanthraquinone)	[3][4]
Vapor Pressure	0.00000064 mmHg	[1]

Toxicological Profile and Hazard Identification

While specific toxicological data for **1-Chloro-2-methylanthraquinone** is limited, the known hazards of its parent compound, anthraquinone, and other derivatives provide a strong basis for hazard assessment. The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.

Acute Health Effects

Based on information for related compounds, acute exposure to **1-Chloro-2-methylanthraquinone** is likely to cause irritation.

- Skin Irritation: Direct contact may cause skin irritation.[2][3]
- Eye Irritation: Contact with eyes is expected to cause irritation.[2][3]
- Respiratory Tract Irritation: Inhalation of dust may lead to respiratory tract irritation.[2]
- Gastrointestinal Irritation: Ingestion can cause gastrointestinal irritation with symptoms such as nausea, vomiting, and diarrhea.[2]

Chronic Health Effects

© 2026 BenchChem. All rights reserved.

The potential for long-term health effects is a significant concern with anthraquinone derivatives.

- Carcinogenicity: A structurally similar compound, 1-Amino-2-methylanthraquinone, is considered a potential human carcinogen as it has been shown to cause liver and kidney cancer in animals.[5] Many scientists believe there is no safe level of exposure to a carcinogen.[5]
- Skin Sensitization: Anthraquinone and its derivatives may cause skin allergies. If an allergy develops, very low future exposure can trigger itching and a skin rash.[6]
- Neurotoxicity: Chronic neurotoxic effects, including vision disturbances, have been associated with quinones.[1]

Mechanistic Insights: The Role of Quinones

Quinones, the chemical class to which **1-Chloro-2-methylanthraquinone** belongs, can undergo oxidation-reduction cycles. This process involves the quinone and hydroquinone forms, leading to the generation of reactive oxygen species (ROS) and semiquinone radicals.[1] These reactive species can contribute to cellular damage and toxicity.

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential to minimize exposure and ensure a safe working environment.

Engineering Controls

The primary method for controlling exposure should be through engineering solutions.

- Ventilation: Use this material in a well-ventilated area. Local exhaust ventilation is recommended to keep airborne concentrations low.[2]
- Enclosure: For processes with a higher risk of dust generation, enclosed systems should be utilized.[5]

Personal Protective Equipment (PPE)

© 2026 BenchChem. All rights reserved.

Appropriate PPE must be worn when handling **1-Chloro-2-methylanthraquinone**.

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[2]
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below acceptable levels, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[2]

Handling Procedures

- Wash thoroughly after handling.[2]
- Avoid contact with eyes, skin, and clothing.[2]
- Avoid ingestion and inhalation.[2]
- Minimize dust generation and accumulation.[2]
- Remove and wash contaminated clothing before reuse.[2]

Storage Conditions

- Store in a tightly closed container.[2]
- Store in a cool, dry, well-ventilated area away from incompatible substances.[2]
- Keep away from strong oxidizing agents.[3]

Emergency Procedures

Prompt and correct responses to emergencies can significantly mitigate harm.

First-Aid Measures

© 2026 BenchChem. All rights reserved.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[2]
- Skin Contact: Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[2]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[2]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.[2]

Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[5]
- Hazardous Combustion Products: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including carbon monoxide, carbon dioxide, and hydrogen chloride gas.[2]
- Fire-Fighting Instructions: As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[2]

Accidental Release Measures

- Personal Precautions: Use proper personal protective equipment as indicated in Section 3.2.
- Spill Cleanup: Clean up spills immediately. Sweep up the material and place it into a suitable container for disposal. Avoid generating dusty conditions. Provide ventilation.[2]

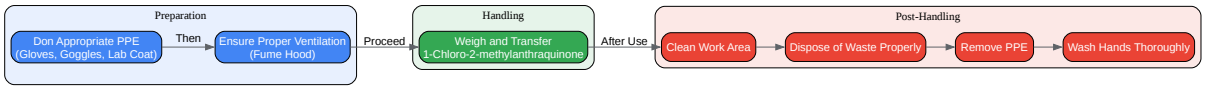
Disposal Considerations

Waste disposal must be conducted in accordance with all applicable federal, state, and local environmental regulations. Consult with environmental regulatory agencies for guidance on acceptable disposal practices.[1]

© 2026 BenchChem. All rights reserved.

Visualizing Safety Protocols

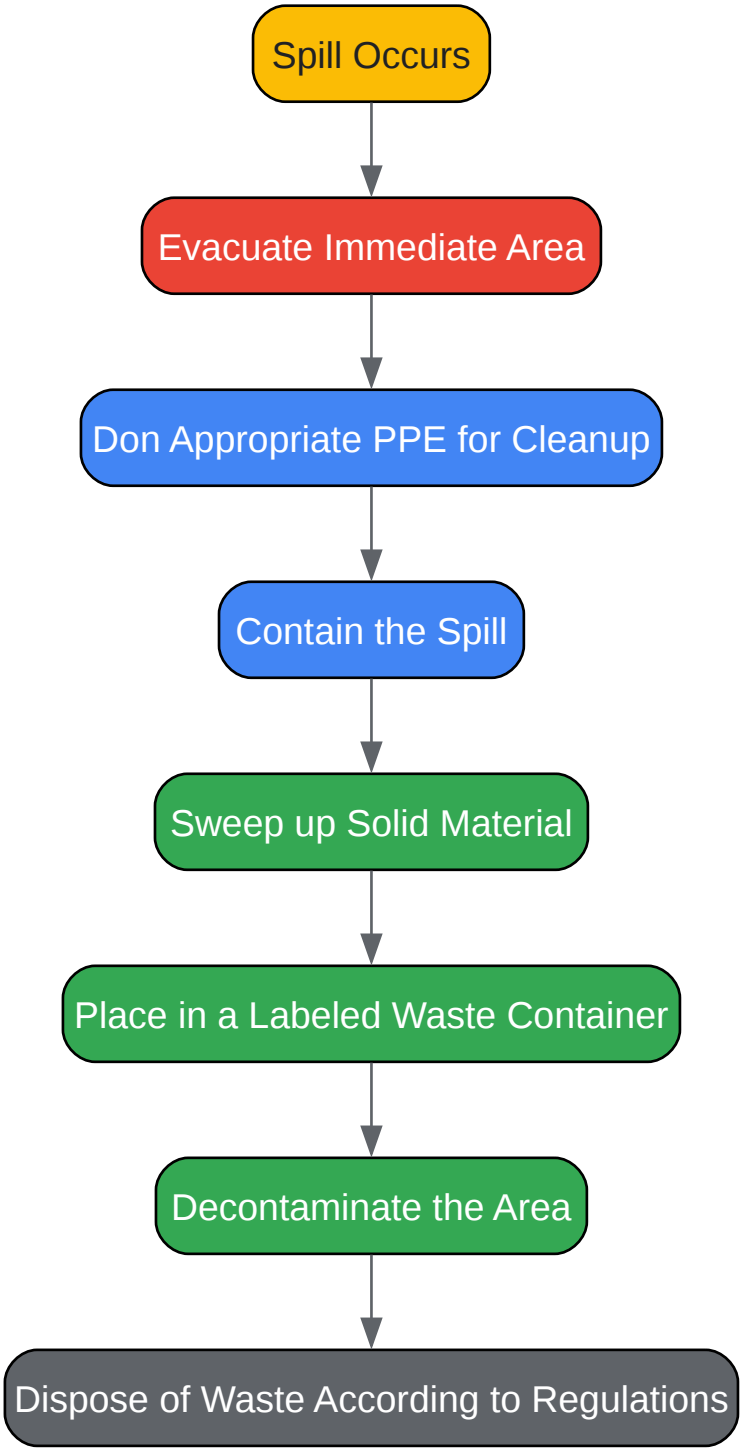
To further clarify procedural workflows, the following diagrams illustrate key safety and emergency protocols.



Click to download full resolution via product page

Caption: Standard workflow for safely handling **1-Chloro-2-methylanthraquinone**.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Emergency response procedure for a solid spill of **1-Chloro-2-methylanthraquinone**.

References

© 2026 BenchChem. All rights reserved.

- New Jersey Department of Health and Senior Services. (2001). Hazardous Substance Fact Sheet: 1-Amino-2-methylanthraquinone. Retrieved from [Link]
- Organic Syntheses. (n.d.). α-CHLOROANTHRAQUINONE. Retrieved from [Link]
- Thermo Fisher Scientific. (2025). Safety Data Sheet: 2-Methylanthraquinone. Retrieved from [Link]
- Cole-Parmer. (n.d.). Material Safety Data Sheet - 1-Chloroanthraquinone, 98%. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 8509, **1-Chloro-2-methylanthraquinone**. Retrieved from [Link]
- Luning Prak, D. J., et al. (2021). Detection and toxicity modeling of anthraquinone dyes and chlorinated side products from a colored smoke pyrotechnic reaction. RSC Advances. Retrieved from [Link]
- New Jersey Department of Health and Senior Services. (n.d.). Hazardous Substance Fact Sheet: Anthraquinone. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1-Chloro-2-methylanthraquinone | C15H9ClO2 | CID 8509 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. fishersci.com [fishersci.com]
- 4. WERCS Studio - Application Error [assets.thermofisher.com]
- 5. nj.gov [nj.gov]
- 6. nj.gov [nj.gov]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [1-Chloro-2-methylanthraquinone: A Technical Guide to Health and Safety]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089709/docs#1-chloro-2-methylanthraquinone-a-technical-guide-to-health-and-safety]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check